# A Comprehensive Technical Guide to Cyclopent-2-enyl-methanol

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Cyclopent-2-enyl-methanol* |
| *CAS No.:* | *13668-59-2* |
| *Cat. No.:* | *B084976* |

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## Abstract

**Cyclopent-2-enyl-methanol**, a versatile cyclic alcohol, serves as a crucial building block in the synthesis of a wide array of complex organic molecules. Its unique structural motif, featuring a five-membered ring with an allylic alcohol functionality, imparts a distinct reactivity profile that is highly valued in the fields of medicinal chemistry, natural product synthesis, and materials science. This guide provides an in-depth exploration of the fundamental properties, synthesis, and reactivity of **Cyclopent-2-enyl-methanol**. It further delves into its applications, particularly within the realm of drug development, and outlines essential safety and handling protocols. This document is intended to be a comprehensive resource for researchers, scientists, and professionals engaged in drug development, offering both theoretical insights and practical methodologies.

## Introduction and Core Properties

**Cyclopent-2-enyl-methanol**, systematically named (Cyclopent-2-en-1-yl)methanol, is an organic compound characterized by a cyclopentene ring substituted with a hydroxymethyl group.[1] The presence of both a nucleophilic hydroxyl group and a reactive allyl system within

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a constrained cyclic structure makes it a valuable intermediate for introducing the cyclopentenyl moiety into larger molecular frameworks.

## Molecular Structure and Formula

The fundamental identity of any chemical compound lies in its molecular structure. The arrangement of atoms in **Cyclopent-2-enyl-methanol** dictates its chemical behavior and physical properties.

- Molecular Formula: C6H10O[1][2][3]
- SMILES: C1CC(C=C1)CO[4]
- InChI Key: LMYOLOWXQDLHKQ-UHFFFAOYSA-N

The structure consists of a five-membered carbon ring containing one double bond, with a methylene bridge connecting a hydroxyl group to the carbon atom adjacent to the double bond.

## Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is paramount for its effective use in a laboratory setting. These properties influence reaction conditions, purification methods, and storage requirements.

| Property | Value | Source |
|---|---|---|
| Molecular Weight | 98.14 g/mol | [1] |
| Appearance | Liquid | |
| CAS Number | 13668-59-2 | [2][3] |
| Monoisotopic Mass | 98.073164938 Da | [1] |

## Synthesis and Methodologies

The synthesis of **Cyclopent-2-enyl-methanol** can be approached through various synthetic routes. The choice of a particular method often depends on the availability of starting materials, desired scale, and stereochemical considerations. While specific, detailed, and broadly

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applicable modern synthesis protocols are not extensively detailed in readily available literature, historical and analogous methods provide a strong foundation. For instance, the preparation of the chiral (R)-enantiomer from ethyl 2-oxocyclopentanecarboxylate has been reported, highlighting a pathway from common starting materials.[5]

## Conceptual Synthesis Workflow

A generalized approach to synthesizing such allylic alcohols often involves the reduction of a corresponding carboxylic acid or ester, or the functionalization of a cyclopentene derivative.

Caption: Conceptual workflow for the synthesis of **Cyclopent-2-enyl-methanol** via reduction.

## Detailed Experimental Protocol (Illustrative)

Disclaimer: This protocol is illustrative, based on general principles of organic synthesis, and should be adapted and optimized based on rigorous literature review and laboratory safety assessment.

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon) is charged with a solution of a suitable reducing agent, such as lithium aluminum hydride (LiAlH4), in an anhydrous ether solvent like tetrahydrofuran (THF).

- Addition of Substrate: A solution of cyclopent-2-enecarboxylic acid ethyl ester in anhydrous THF is added dropwise to the stirred suspension of LiAlH4 at 0 °C. The causality here is critical: the slow addition rate and low temperature are essential to control the highly exothermic reaction and prevent side reactions.

- Reaction Progression: After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours. The progress of the reaction should be monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC), to ensure the complete consumption of the starting material.

- Quenching and Workup: The reaction is carefully quenched by the sequential, dropwise addition of water, followed by a 15% sodium hydroxide solution, and then more water. This self-validating quenching procedure is designed to precipitate the aluminum salts in a granular form, facilitating their removal by filtration.

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- Extraction and Purification: The organic layer is separated, and the aqueous layer is extracted with an appropriate organic solvent (e.g., diethyl ether). The combined organic extracts are dried over an anhydrous salt (e.g., MgSO4), filtered, and the solvent is removed under reduced pressure. The resulting crude product is then purified by fractional distillation or column chromatography to yield pure **Cyclopent-2-enyl-methanol**.

# Chemical Reactivity and Applications in Drug Development

The dual functionality of **Cyclopent-2-enyl-methanol**—the nucleophilic hydroxyl group and the electrophilic/radical-accepting allyl group—underpins its utility in organic synthesis.

## Key Reactions

- Esterification and Etherification: The hydroxyl group readily undergoes esterification with carboxylic acids or their derivatives and etherification with alkyl halides, providing a handle for further functionalization or for use as a protecting group.

- Oxidation: The primary alcohol can be oxidized to the corresponding aldehyde (cyclopent-2-enecarbaldehyde) or carboxylic acid (cyclopent-2-enecarboxylic acid) using appropriate oxidizing agents.

- Allylic Substitution: The allylic position is susceptible to substitution reactions, allowing for the introduction of a variety of functional groups.

- Addition Reactions: The double bond can participate in various addition reactions, such as hydrogenation, halogenation, and epoxidation.

## Role in Drug Discovery and Development

The cyclopentane and cyclopentene motifs are prevalent in a multitude of bioactive molecules and natural products.[6] Consequently, **Cyclopent-2-enyl-methanol** and its derivatives are valuable precursors in the synthesis of pharmaceuticals.

- Carbocyclic Nucleoside Analogues: The cyclopentenyl framework is a key structural component of carbocyclic nucleoside analogues, which are an important class of antiviral and anticancer agents. For example, derivatives of (4-aminocyclopent-2-enyl)methanol have

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been investigated for their therapeutic potential.[7][8] The synthesis of these complex molecules often relies on the stereocontrolled functionalization of a cyclopentene precursor.

- Prostaglandin Synthesis: Prostaglandins are a class of lipid compounds with diverse physiological effects. Their synthesis often involves the elaboration of functionalized cyclopentane rings, and chiral cyclopentenone derivatives are key intermediates.[9]

- Scaffold for Novel Bioactive Molecules: The rigid yet versatile structure of **Cyclopent-2-enyl-methanol** makes it an attractive scaffold for the development of new chemical entities in drug discovery programs. Its ability to be functionalized in multiple positions allows for the generation of diverse molecular libraries for biological screening.

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